

4-Chloro-3-fluorobenzotrifluoride molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chloro-3-fluorobenzotrifluoride

Cat. No.: B1586537

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An In-Depth Technical Guide to **4-Chloro-3-fluorobenzotrifluoride**

Authored by a Senior Application Scientist Abstract

This technical guide provides a comprehensive overview of **4-Chloro-3-fluorobenzotrifluoride** (CAS No. 32137-20-5), a critical organofluorine intermediate in the pharmaceutical and agrochemical industries. The document details its molecular structure, physicochemical properties, a representative synthesis protocol, key applications, and essential safety protocols. The unique substitution pattern of a trifluoromethyl group, a chlorine atom, and a fluorine atom on the benzene ring imparts specific reactivity and properties, making it a valuable building block for complex molecular architectures. This guide is intended for researchers, chemists, and professionals in drug discovery and chemical manufacturing who utilize advanced chemical intermediates.

Introduction and Strategic Importance

4-Chloro-3-fluorobenzotrifluoride, also known by its IUPAC name 1-Chloro-2-fluoro-4-(trifluoromethyl)benzene, is a highly specialized halogenated aromatic compound.^{[1][2]} Its strategic importance lies in its function as a versatile chemical intermediate.^[3] The presence of three distinct functional groups—chloro, fluoro, and trifluoromethyl—on the benzene nucleus offers multiple reaction sites for synthetic chemists.

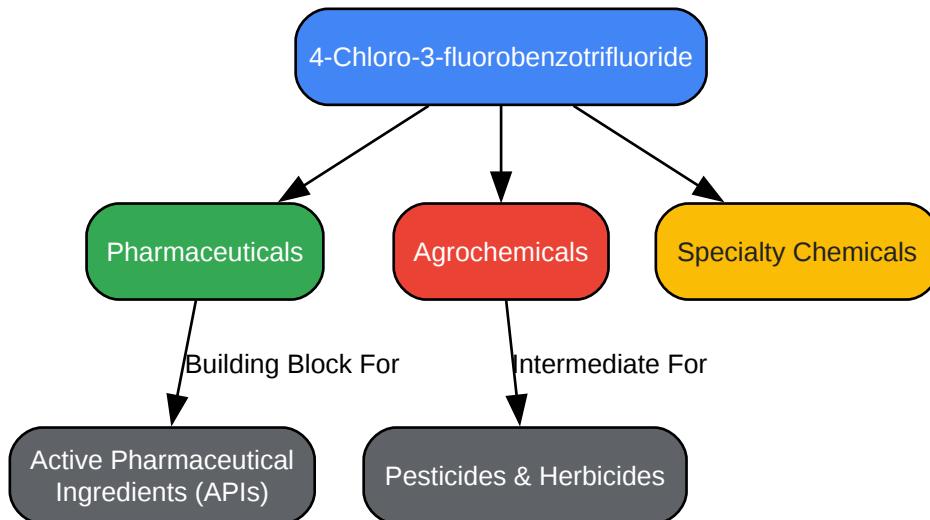
The trifluoromethyl (-CF₃) group is particularly significant in drug development. Its high electronegativity and lipophilicity can substantially enhance a drug molecule's metabolic stability, binding affinity, and bioavailability.^[1] Consequently, **4-Chloro-3-fluorobenzotrifluoride** is a sought-after precursor for the synthesis of novel Active Pharmaceutical Ingredients (APIs) and advanced agrochemicals like pesticides and herbicides.^{[1][3]} This guide serves to consolidate the core technical information required for its effective and safe utilization in a research and development setting.

Molecular Structure and Physicochemical Properties

The precise arrangement of substituents on the aromatic ring dictates the chemical reactivity and physical characteristics of **4-Chloro-3-fluorobenzotrifluoride**.

Molecular Structure

The structure consists of a benzene ring substituted at positions 1, 2, and 4.



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- To cite this document: BenchChem. [4-Chloro-3-fluorobenzotrifluoride molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1586537#4-chloro-3-fluorobenzotrifluoride-molecular-structure-and-weight]

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